

# Application Note: Solid Phase Extraction (SPE) Method for Ipconazole in Aqueous Matrices

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Ipconazole**  
Cat. No.: **B053594**

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## Abstract

This application note details a robust and validated solid phase extraction (SPE) method for the determination of **ipconazole** in various aqueous matrices. The described protocol utilizes C18 SPE cartridges for the efficient extraction and concentration of **ipconazole** from water samples prior to analysis by Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). This method is suitable for researchers, scientists, and drug development professionals requiring sensitive and reliable quantification of **ipconazole** in environmental water samples.

## Introduction

**Ipconazole** is a triazole fungicide used to control a range of seed-borne and soil-borne diseases.<sup>[1]</sup> Its presence in aqueous environments due to agricultural runoff is a potential concern, necessitating sensitive analytical methods for its monitoring. Solid phase extraction (SPE) is a widely used sample preparation technique that offers high recovery and concentration of analytes from complex matrices. This application note provides a detailed protocol for an SPE method validated for the analysis of **ipconazole** in saltwater, which has also been demonstrated to be applicable to other aqueous matrices such as surface water, groundwater, and drinking water.<sup>[2]</sup>

## Experimental Protocol

This protocol is based on the validated method described in the EPA MRID No. 50771001.<sup>[3]</sup>

**Materials and Reagents:**

- SPE Cartridges: Waters Sep-pak C18, 6 cc, 1.0 g[3]

- Solvents:

- Acetonitrile (ACN), HPLC grade[4]
- Methanol (MeOH), HPLC grade[4]
- HPLC Water[4]
- Octan-1-ol (optional, as a keeper)[3]

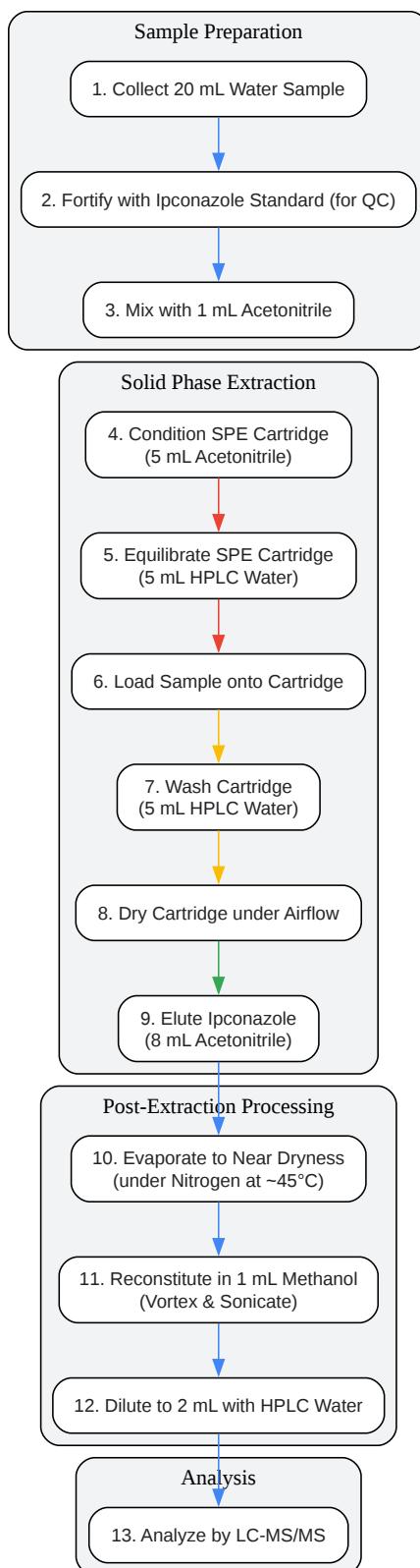
- Reagents:

- **Ipconazole** analytical standard

- Equipment:

- SPE manifold
- Nitrogen evaporator
- Vortex mixer
- Ultrasonic bath
- Analytical balance
- Volumetric flasks and pipettes
- LC-MS/MS system

**Sample Preparation and Extraction Workflow:**

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Caption: Workflow for the solid phase extraction of **Ipconazole**.

**Detailed Protocol Steps:**

- Sample Collection: Collect a 20 mL aliquot of the aqueous sample into a suitable container.  
[\[4\]](#)
- Sample Pre-treatment: For quality control (QC) samples, fortify with a known concentration of **ipconazole** standard solution. Mix the sample with 1 mL of acetonitrile.[\[3\]](#)
- SPE Cartridge Conditioning:
  - Condition a Waters Sep-pak C18 (6 cc, 1.0 g) SPE cartridge by passing 5 mL of acetonitrile through it.[\[3\]](#)
  - Follow by equilibrating the cartridge with 5 mL of HPLC water, ensuring the sorbent does not go dry.[\[3\]](#)
- Sample Loading: Load the pre-treated sample onto the conditioned SPE cartridge at a controlled flow rate.
- Washing:
  - Rinse the sample container with 5 mL of HPLC water and apply the rinse to the SPE cartridge.[\[3\]](#)
  - After the entire sample and rinse have passed through, draw air through the cartridge to remove residual water.[\[3\]](#)
- Elution:
  - Elute the retained **ipconazole** from the SPE cartridge by passing 8 mL of acetonitrile through it via gravity.[\[3\]](#)
- Post-Elution Processing:
  - To the eluate, add 20 µL of octan-1-ol as a keeper (optional).[\[3\]](#)
  - Evaporate the eluate to near dryness under a steady stream of nitrogen at approximately 45°C.[\[3\]](#)[\[4\]](#)

- Reconstitute the residue in 1 mL of methanol with the aid of vortex mixing and ultrasonication.[3][4]
- Dilute the reconstituted sample to a final volume of 2 mL with HPLC water and vortex.[3][4]
- Analysis: Analyze the final extract using a liquid chromatography system with tandem mass spectrometry (LC-MS/MS).[4]

## Quantitative Data

The following table summarizes the performance of the described SPE method for the analysis of **ipconazole** in aqueous matrices.

Parameter	Matrix	Method	Value	Reference
Limit of Quantitation (LOQ)	Saltwater	SPE-LC/MS/MS	0.0500 µg/L	[4]
Limit of Detection (LOD)	Saltwater	SPE-LC/MS/MS	Ipconazole cc: 0.01 µg/L, Ipconazole ct: 0.001 µg/L	[3]
Recovery	Saltwater, Surface Water, Groundwater, Drinking Water	SPE-LC/MS/MS	Generally acceptable recoveries (some <70% but overall acceptable results)	[3]
Fortification Levels	Saltwater, Surface Water, Groundwater, Drinking Water	SPE-LC/MS/MS	0.0500 µg/L and 0.500 µg/L	[2]

## Discussion

The presented solid phase extraction method using C18 cartridges provides a reliable and sensitive approach for the determination of **ipconazole** in various aqueous matrices. The method has been validated in saltwater and its applicability extended to surface water, groundwater, and drinking water.<sup>[2]</sup> The use of LC-MS/MS for final analysis ensures high selectivity and low detection limits, making it suitable for environmental monitoring at trace levels.<sup>[4]</sup>

It is important to maintain consistent flow rates during the SPE steps to ensure reproducible recoveries.<sup>[3]</sup> The post-elution evaporation and reconstitution steps are critical for achieving the desired concentration factor and compatibility with the LC-MS/MS mobile phase.

## Conclusion

This application note provides a detailed and validated solid phase extraction protocol for the analysis of **ipconazole** in aqueous matrices. The method is robust, sensitive, and applicable to a range of water types, making it a valuable tool for researchers, scientists, and professionals in the field of environmental analysis and drug development.

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## References

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